

Technical Guide: Bis-aminooxy-PEG2 for Bioconjugation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Bis-aminooxy-PEG2**, a homobifunctional crosslinking agent. It is designed to furnish researchers and drug development professionals with the essential information required for its effective application in bioconjugation, particularly in the development of antibody-drug conjugates (ADCs) and other complex biomolecular structures.

Introduction

Bis-aminooxy-PEG2 is a polyethylene glycol (PEG) derivative that contains two terminal aminooxy groups.[1] These functional groups are highly reactive towards molecules containing aldehyde or ketone moieties, forming a stable oxime bond.[1][2] This specific and bioorthogonal reaction, known as oxime ligation, allows for the covalent linking of biomolecules under mild, physiological conditions, making it a valuable tool in bioconjugation chemistry. The PEG spacer enhances solubility and can reduce the immunogenicity of the resulting conjugate.

Physicochemical Properties

The key quantitative data for **Bis-aminooxy-PEG2** are summarized in the table below for easy reference and comparison.

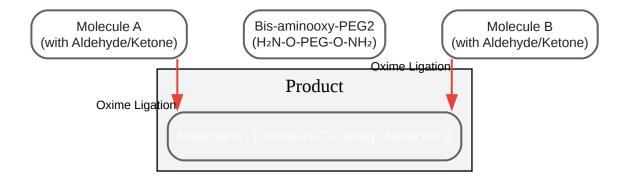


Property	Value
CAS Number	98627-71-5
Molecular Weight	180.2 g/mol
Molecular Formula	C6H16N2O4
Synonyms	1,8-diaminooxy-3,6-dioxaoctane, O,O'-((ethane-1,2-diylbis(oxy))bis(ethane-2,1-diyl))bis(hydroxylamine)
Purity	Typically ≥95%
Appearance	Colorless to light yellow liquid or oily matter
Solubility	Soluble in Water, DMSO, and DMF
Storage (Solid)	Short term (days to weeks) at 2-8°C; Long term (months to years) at -20°C. Protect from light.
Storage (Solution)	Store as aliquots in tightly sealed vials at -20°C for up to one month.

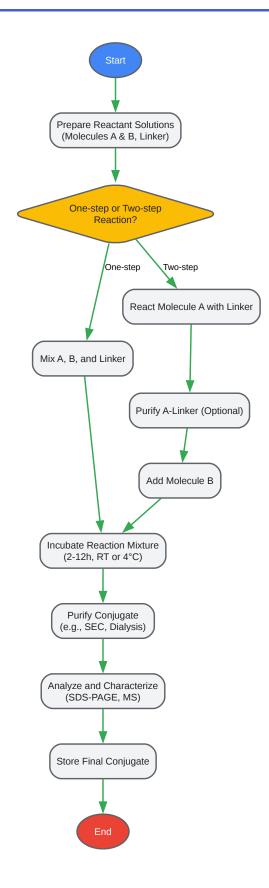
Reaction Mechanism: Oxime Ligation

The primary application of **Bis-aminooxy-PEG2** is to act as a linker between two molecules (Molecule A and Molecule B), each presenting an aldehyde or ketone group. The aminooxy group (R-O-NH₂) is a potent nucleophile that reacts with the carbonyl group of an aldehyde or ketone to form a stable oxime linkage (R-O-N=C). This reaction can be catalyzed by aniline or its derivatives to increase the reaction rate, especially at neutral pH. The resulting oxime bond is significantly more stable than an imine or hydrazone bond under physiological conditions.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Bis-aminooxy-PEG2|CAS 98627-71-5|DC Chemicals [dcchemicals.com]
- 2. Bis-aminooxy-PEG2|COA [dcchemicals.com]
- To cite this document: BenchChem. [Technical Guide: Bis-aminooxy-PEG2 for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667426#bis-aminooxy-peg2-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com